

# Mandestrobin Stereoisomers: A Technical Deep Dive into Biological Activity

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## Compound of Interest

Compound Name: Mandestrobin

Cat. No.: B1253266

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## Introduction

**Mandestrobin** is a broad-spectrum strobilurin fungicide that effectively controls a range of plant pathogenic fungi. Its mode of action, like other QoI (Quinone outside Inhibitor) fungicides, is the inhibition of mitochondrial respiration by binding to the cytochrome bc1 complex (Complex III) at the Qo site, ultimately disrupting the fungal pathogen's energy supply.

**Mandestrobin** is commercially available as a racemic mixture, comprising two stereoisomers: (R)-**mandestrobin** and (S)-**mandestrobin**. It is the (R)-isomer that is primarily responsible for the fungicidal activity, being the more "toxic moiety". This technical guide provides a comprehensive overview of the stereoisomers of **mandestrobin**, their biological activities, and the experimental protocols for their synthesis, separation, and evaluation.

## Fungicidal Activity of Mandestrobin

Racemic **mandestrobin** has demonstrated efficacy against a wide array of fungal pathogens. The following table summarizes the fungicidal activity of the racemic mixture against various fungal species.

Table 1: Fungicidal Activity of Racemic **Mandestrobin** against Various Fungal Pathogens

| Fungal Species            | Class            | EC50 (ppm) |
|---------------------------|------------------|------------|
| Sclerotinia sclerotiorum  | Ascomycetes      | 0.022      |
| Monilinia fructicola      | Ascomycetes      | 0.034      |
| Venturia nashicola        | Ascomycetes      | 0.016      |
| Botrytis cinerea          | Fungi Imperfecti | 0.075      |
| Cercospora beticola       | Fungi Imperfecti | 0.0082     |
| Alternaria alternata      | Fungi Imperfecti | 0.065      |
| Pyricularia oryzae        | Fungi Imperfecti | 0.062      |
| Septoria tritici          | Fungi Imperfecti | 0.18       |
| Puccinia recondita        | Basidiomycetes   | 0.019      |
| Gymnosporangium asiaticum | Basidiomycetes   |            |

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